

Technical Support Center: Truliner Surface Properties Under Disinfection

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Compound of Interest

Compound Name: *truliner*

Cat. No.: *B1166193*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the effects of disinfection on the surface roughness and hardness of "**Truliner**," a denture relining material.

Frequently Asked Questions (FAQs)

Q1: How does disinfection affect the surface roughness of **Truliner**?

A1: Disinfection procedures can significantly increase the surface roughness of **Truliner**. Both chemical disinfection with agents like sodium perborate and physical disinfection methods such as microwave irradiation have been shown to alter the material's surface topography. One study found that daily immersion in a 3.8% sodium perborate solution or microwave irradiation (650W for 6 minutes) for up to 28 days significantly increased the surface roughness of New **Truliner**.^[1] Another investigation reported increased roughness for New **Truliner** after just one cycle of microwave disinfection.

Q2: What is the impact of different disinfectants on the hardness of **Truliner**?

A2: The effect of disinfection on the hardness of **Truliner** varies depending on the disinfectant and the methodology used. Microwave disinfection has been shown to increase the Vickers hardness of New **Truliner**, with a significant increase observed after 5 minutes of irradiation.^[2] Conversely, chemical disinfection with 0.12% chlorhexidine digluconate or Corega Tabs® has

been found to decrease the microhardness of Bosworth New **Truliner**.^[3] Immersion in 1% sodium hypochlorite appeared to cause the least amount of change in microhardness.^[3]

Q3: Can disinfection affect the bond strength of **Truliner** to the denture base?

A3: Studies suggest that microwave disinfection does not negatively impact the torsional bond strength of New **Truliner** to a denture base resin. In fact, some research indicates that up to seven cycles of microwave disinfection may not decrease the bond strength.

Q4: Are there any visual or physical changes to be expected on **Truliner** after disinfection?

A4: Yes, besides measurable changes in roughness and hardness, some disinfection methods can cause noticeable alterations. For instance, microwave disinfection has been reported to cause severe alterations to the surface of some resilient reline materials, although specific visual changes for **Truliner** are not extensively detailed in the available literature. Researchers should meticulously document any observed changes in color, opacity, or surface texture.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly high surface roughness values after disinfection.	The chosen disinfection protocol (e.g., high concentration of chemical disinfectant, prolonged immersion time, or high microwave power) may be too aggressive for Truliner.	<ul style="list-style-type: none">- Review the disinfection parameters. Consider reducing the concentration, immersion time, or microwave exposure.- Ensure proper neutralization of chemical disinfectants after immersion to prevent continued surface interaction.- Verify the calibration of your surface profilometer.
Inconsistent hardness measurements across different samples.	<ul style="list-style-type: none">- Inhomogeneous polymerization of the Truliner material.- Variations in the disinfection procedure between samples.- The indenter of the hardness tester is being placed too close to the edge of the sample.	<ul style="list-style-type: none">- Ensure a standardized and thorough mixing and polymerization process for all Truliner specimens.- Strictly control all disinfection parameters (time, temperature, concentration, microwave power, and positioning).- Follow standardized guidelines for hardness testing, ensuring indentations are made in the central area of the specimen.
Observed cracking or crazing of the Truliner surface post-disinfection.	The disinfection method may be causing excessive stress or degradation of the polymer matrix. This is a known potential side effect of some chemical disinfectants on acrylic resins.	<ul style="list-style-type: none">- Immediately discontinue the use of the current disinfection protocol with Truliner.- Evaluate less aggressive disinfection methods (e.g., lower concentration of disinfectant, shorter exposure time, or alternative chemical agents).- Document the cracking patterns and correlate them with the specific disinfection parameters used.

Discoloration of the Truliner material after chemical disinfection.	Certain chemical disinfectants, such as chlorhexidine, can cause staining over time. The interaction of the disinfectant with the material's components can lead to color changes.	<ul style="list-style-type: none">- If color stability is a critical parameter, consider using disinfectants known for lower staining potential, such as 1% sodium hypochlorite.- Include colorimetric analysis (e.g., using a spectrophotometer) in your experimental design to quantify color changes.- Reduce the frequency or duration of immersion in the staining disinfectant if possible.
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Experimental Protocols

Surface Roughness Measurement

- **Specimen Preparation:** Fabricate **Truliner** specimens of standardized dimensions (e.g., 10 mm diameter, 2 mm thickness). Ensure a flat, smooth surface by polishing with a series of abrasive papers of decreasing grit size, followed by a final polishing with a fine polishing paste to achieve a baseline smooth surface.
- **Baseline Measurement:** Use a profilometer to measure the initial average surface roughness (Ra) of each specimen. Take at least three measurements at different locations on each specimen and calculate the average.
- **Disinfection Protocol:** Immerse the specimens in the chosen disinfectant solution for the specified time and at the specified temperature or expose them to microwave irradiation at a set power and duration.
- **Post-Disinfection Measurement:** After the disinfection cycle, thoroughly rinse the specimens with distilled water and dry them. Repeat the surface roughness measurements as described in step 2.
- **Data Analysis:** Compare the mean Ra values before and after disinfection using appropriate statistical tests (e.g., t-test or ANOVA) to determine the significance of any changes.

Hardness Testing (Vickers Hardness)

- **Specimen Preparation:** Prepare **Truliner** specimens as described for surface roughness testing, ensuring a flat and parallel surface for indentation.
- **Baseline Measurement:** Use a Vickers microhardness tester to determine the baseline hardness of each specimen. Apply a specific load (e.g., 50 gf) for a set dwell time (e.g., 15 seconds). Measure the diagonals of the resulting indentation and calculate the Vickers Hardness Number (VHN). Perform at least three indentations on each specimen and average the results.
- **Disinfection Protocol:** Subject the specimens to the desired disinfection procedure.
- **Post-Disinfection Measurement:** After disinfection, rinsing, and drying, repeat the Vickers hardness measurements.
- **Data Analysis:** Statistically compare the mean VHN values before and after disinfection to assess any significant changes in hardness.

Data Presentation

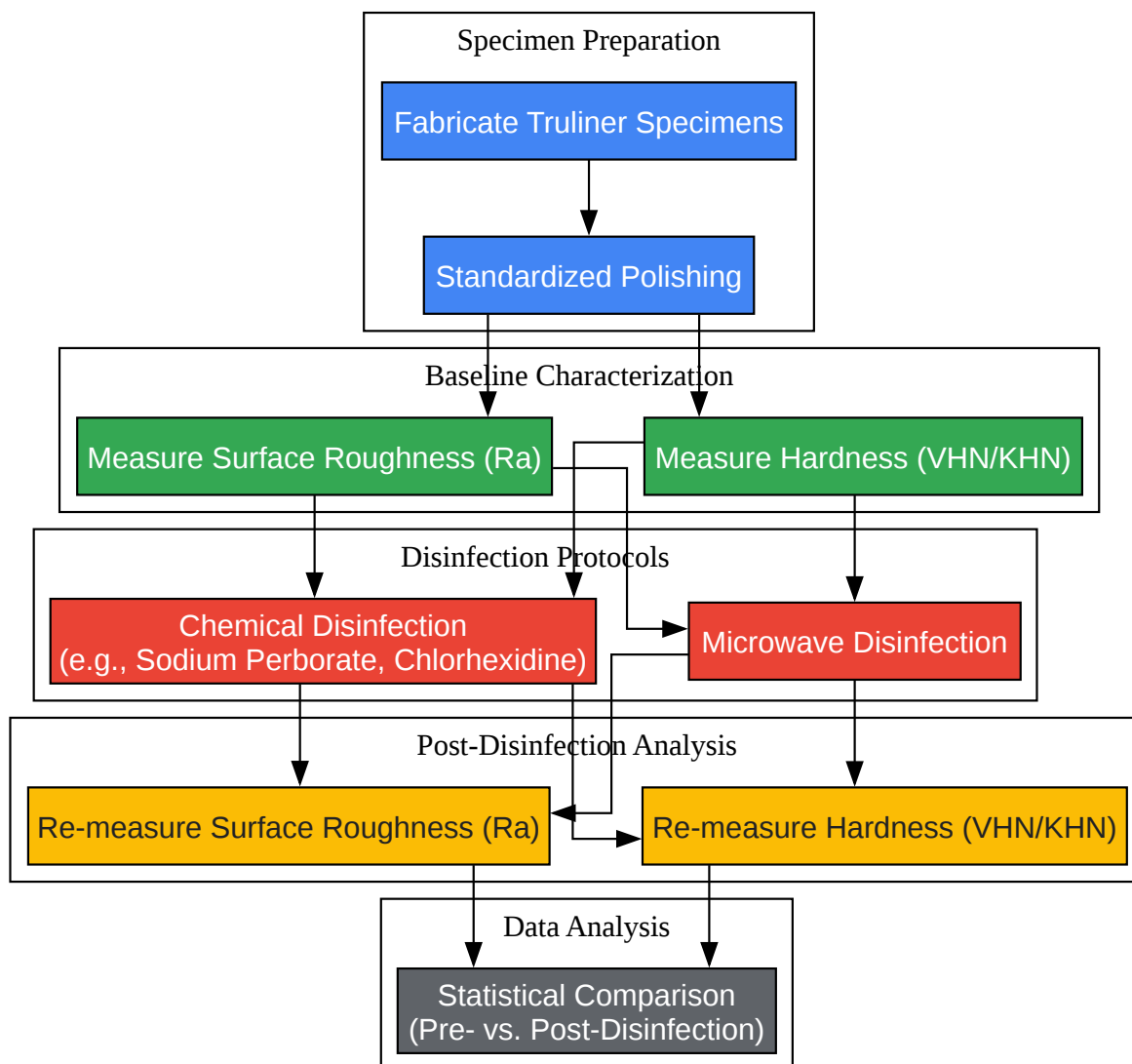
Table 1: Effect of Disinfection on Surface Roughness (Ra, μm) of New **Truliner**

Disinfection Method	Baseline Ra (μm)	Ra after 1 Day (μm)	Ra after 3 Days (μm)	Ra after 28 Days (μm)	Reference
Immersion in Sodium Perborate (3.8%)	0.19	Significantly Increased	Significantly Increased	0.76 (Significantly Increased)	[1]
Microwave Irradiation (650W, 6 min)	0.19	Significantly Increased	Significantly Increased	Significantly Increased	[1]

Table 2: Effect of Disinfection on Hardness of New **Truliner**

Disinfection Method	Hardness Measurement	Control/Baseline	After Disinfection	Outcome	Reference
Microwave Irradiation (5 min)	Vickers Hardness (VHN)	Not specified	Significantly Higher	Increase in hardness	[2]
Immersion in 0.12% Chlorhexidine Digluconate	Knoop Hardness (KHN)	Not specified	Decreased	Decrease in hardness	[3]
Immersion in 1% Sodium Hypochlorite	Knoop Hardness (KHN)	Not specified	Not Statistically Significant Change	Minimal effect on hardness	[3]
Immersion in Corega Tabs®	Knoop Hardness (KHN)	Not specified	Decreased	Decrease in hardness	[3]

Mandatory Visualization



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Caption: Experimental workflow for evaluating disinfection effects on **Truliner**.

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References

- 1. researchgate.net [researchgate.net]
- 2. Flexural strength and hardness of reline and denture base acrylic resins after different exposure times of microwave disinfection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scielo.br [scielo.br]
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